5-Bromo-8-nitroquinoline molecular structure

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Compound of Interest

Compound Name:	*5-Bromo-8-nitroquinoline*
CAS No.:	*176967-80-9*
Cat. No.:	*B175898*

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An In-depth Technical Guide to **5-Bromo-8-nitroquinoline**: Molecular Structure, Synthesis, and Applications

Introduction

5-Bromo-8-nitroquinoline is a highly functionalized heterocyclic compound that serves as a pivotal building block in modern organic synthesis and medicinal chemistry. Its quinoline core, substituted with both an electron-withdrawing nitro group and a reactive bromine atom, offers a unique combination of chemical properties. This strategic arrangement of functional groups makes it an exceptionally versatile precursor for the construction of complex molecular architectures.

This guide provides a comprehensive technical overview of **5-Bromo-8-nitroquinoline** for researchers, scientists, and professionals in drug development. It delves into its molecular structure, established synthesis protocols, spectroscopic signature, and its diverse applications, particularly as a key intermediate in the development of novel therapeutic agents and advanced materials.[1][2] The insights provided herein are intended to facilitate its effective utilization in research and development settings.

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Molecular Structure and Physicochemical Properties

The foundational step in understanding the utility of **5-Bromo-8-nitroquinoline** is a thorough analysis of its molecular structure and inherent physical properties.

IUPAC Name: **5-bromo-8-nitroquinoline**[3] CAS Number: 176967-80-9[3][4] Molecular Formula: $C_9H_5BrN_2O_2$[3][5] Molecular Weight: 253.05 g/mol [3]

The structure consists of a bicyclic quinoline ring system. A bromine atom is attached at the C5 position, and a nitro group is located at the C8 position. This specific substitution pattern dictates the molecule's reactivity and electronic properties.

Caption: 2D molecular structure of **5-Bromo-8-nitroquinoline**.

Table 1: Physicochemical Properties of **5-Bromo-8-nitroquinoline**

Property	Value	Source
Molecular Weight	253.05 g/mol	PubChem[3]
Density	1.747 g/cm³	ChemBK[4]
Boiling Point	370.5°C at 760 mmHg	ChemBK[4]
Flash Point	177.9°C	ChemBK[4]
Refractive Index	1.707	ChemBK[4]
Storage Condition	Sealed in dry, Room Temperature	ChemBK[4]
XLogP3	2.7	PubChem[3]
Topological Polar Surface Area	58.7 Å²	PubChem[3]

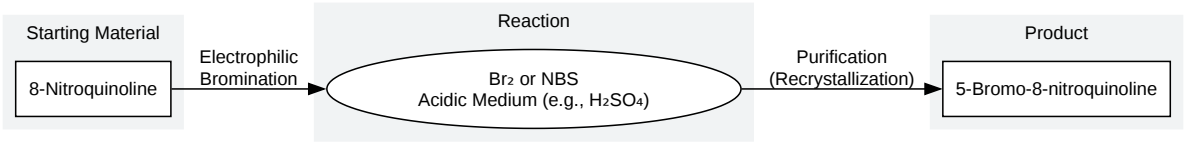
Synthesis and Mechanistic Insights

The synthesis of substituted quinolines is a cornerstone of heterocyclic chemistry. For **5-Bromo-8-nitroquinoline**, the process typically involves the sequential functionalization of a

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pre-existing quinoline or 8-substituted quinoline precursor. The choice of reagents and reaction conditions is critical to achieve regioselectivity and high yield, avoiding the formation of undesired isomers.[6]

A common strategy involves the bromination of 8-nitroquinoline. The nitro group at the C8 position is a meta-director; however, in the acidic conditions typically used for halogenation, the quinoline nitrogen is protonated. This protonated species directs electrophilic substitution to the 5- and 8-positions. Since the C8 position is already occupied, the bromination is directed to the C5 position.



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Caption: General workflow for the synthesis of **5-Bromo-8-nitroquinoline**.

Experimental Protocol: Synthesis via Bromination of 8-Nitroquinoline

This protocol is a representative method adapted from established procedures for the regioselective bromination of quinoline derivatives.[6]

1. Reaction Setup:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser, dissolve 8-nitroquinoline (1 equivalent) in concentrated sulfuric acid at 0°C.
- Stir the mixture until a clear solution is obtained.

2. Bromination:

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- Slowly add a solution of N-bromosuccinimide (NBS) (1.1 equivalents) in concentrated sulfuric acid via the dropping funnel.

- Causality: The use of concentrated sulfuric acid protonates the quinoline ring, deactivating it towards electrophilic attack but directing substitution to the C5 position. NBS is a convenient and safer source of electrophilic bromine compared to liquid Br_2. Maintaining a low temperature controls the reaction rate and minimizes side-product formation.

3. Reaction Monitoring and Work-up:

- Allow the reaction mixture to stir at room temperature for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Once the starting material is consumed, carefully pour the reaction mixture over crushed ice.

- Neutralize the solution with a saturated aqueous solution of sodium bicarbonate until the pH is ~7-8.

4. Isolation and Purification:

- The crude product will precipitate out of the solution. Collect the solid by vacuum filtration and wash thoroughly with cold water.

- Purify the crude solid by recrystallization from a suitable solvent system, such as ethanol or a heptane/toluene mixture, to yield pure **5-Bromo-8-nitroquinoline** as a light yellow solid.[7]

Spectroscopic Characterization

Unambiguous structural confirmation is achieved through a combination of spectroscopic techniques. The following data represent typical values found for this class of compounds.

Table 2: Representative Spectroscopic Data for **5-Bromo-8-nitroquinoline** Derivatives

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Technique	Data Interpretation
^{1}H NMR	The proton NMR spectrum will show distinct signals in the aromatic region (typically δ 7.5-9.5 ppm). The coupling patterns (doublets, doublets of doublets) are crucial for confirming the substitution pattern on the quinoline ring. For example, the proton at C2 often appears as a doublet of doublets due to coupling with protons at C3 and C4.
^{13}C NMR	The carbon spectrum will display nine distinct signals corresponding to the nine carbon atoms in the molecule. The carbon atom attached to the bromine (C5) and the nitro group (C8) will be significantly shifted downfield. Chemical shifts typically range from δ 118-150 ppm.[8]
IR Spectroscopy	The IR spectrum provides key information about the functional groups. Characteristic strong absorption bands will be observed for the N-O stretching of the nitro group (typically around 1530 cm^{-1} and 1370 cm^{-1}). Aromatic C-H and C=C stretching vibrations will also be present.[8]
Mass Spectrometry	Mass spectrometry will confirm the molecular weight of the compound. The presence of bromine will be evident from the characteristic isotopic pattern (^{79}Br and ^{81}Br in an approximate 1:1 ratio), resulting in two molecular ion peaks (M and M+2) of nearly equal intensity.

Reactivity and Synthetic Applications

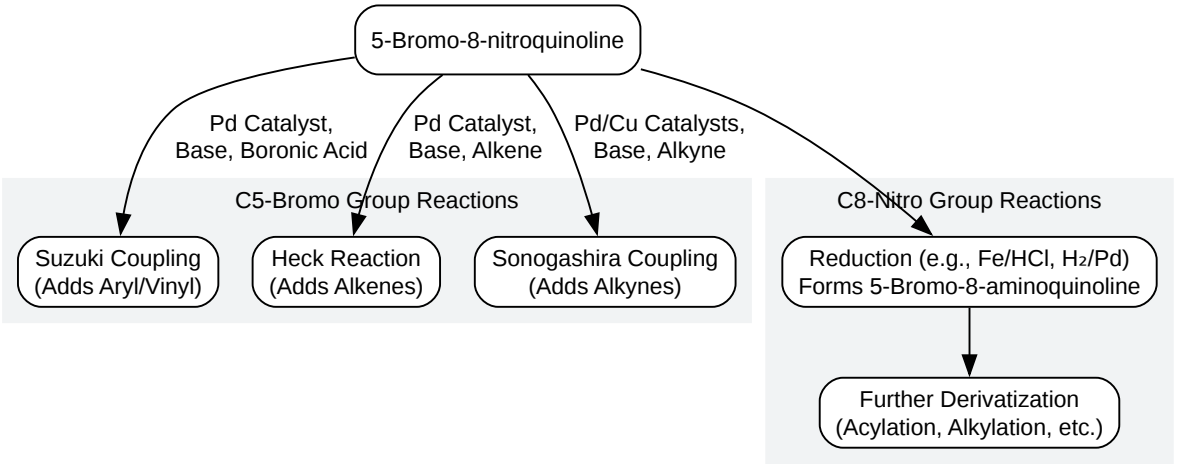
The utility of **5-Bromo-8-nitroquinoline** as a synthetic intermediate stems from the distinct reactivity of its functional groups.[8]

- The Bromo Group (C5): The C-Br bond is a versatile handle for forming new carbon-carbon and carbon-heteroatom bonds. It readily participates in a variety of transition-metal-catalyzed

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cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. This allows for the introduction of diverse substituents at the C5 position.

- The Nitro Group (C8): The nitro group is a strong electron-withdrawing group that can be readily reduced to a primary amine (-NH_2). This transformation is a gateway to a vast array of subsequent chemical modifications. The resulting 8-aminoquinoline derivative can undergo N-alkylation, N-acylation, diazotization followed by Sandmeyer-type reactions, or serve as a directing group for further electrophilic substitution.[8][9]



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Caption: Key reactive sites and synthetic transformations of **5-Bromo-8-nitroquinoline**.

Applications in Drug Discovery and Materials Science

The quinoline scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs.[2][10] **5-Bromo-8-nitroquinoline** is a key intermediate in the synthesis of novel compounds with potential therapeutic value.

- Anticancer and Antimicrobial Agents: Nitroquinoline derivatives have shown significant cytotoxic effects against various cancer cell lines and possess broad-spectrum antimicrobial

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properties.[2][11] The ability to functionalize both the C5 and C8 positions allows for the creation of extensive libraries of compounds for screening against various biological targets. For instance, the 8-amino derivatives can be used to synthesize novel fused heterocyclic systems with potential biological activities.[12]

- Neurological Drug Development: Substituted quinolines are being investigated for the treatment of neurodegenerative diseases. The core structure can be modified to interact with specific enzymes or receptors in the central nervous system.[1]

- Materials Science: Beyond pharmaceuticals, the unique electronic properties conferred by the substituted quinoline ring have made these compounds attractive for applications in materials science. They have been explored in the development of organic light-emitting diodes (OLEDs) and other electronic materials where tuning of photophysical properties is essential.[1]

Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed when handling **5-Bromo-8-nitroquinoline**.

- Hazards: The compound may cause skin, eye, and respiratory irritation. It is harmful if swallowed.[13][14]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[13][15]

- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. Avoid formation of dust and aerosols.[15][16]

- Storage: Store in a tightly closed container in a dry and cool place, away from incompatible materials such as strong oxidizing agents.[4][14]

- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not let the product enter drains.[15][16]

Conclusion

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5-Bromo-8-nitroquinoline is a compound of significant strategic importance in chemical synthesis. Its well-defined molecular structure, featuring two distinct and versatile reactive sites, provides a robust platform for generating molecular diversity. The established synthetic routes are reliable, and its chemical properties are well-characterized. For researchers in drug discovery and materials science, **5-Bromo-8-nitroquinoline** represents a valuable and powerful tool for the design and synthesis of novel, high-value functional molecules.

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